

Safeguarding Your Laboratory: Proper Disposal Procedures for Ethyl Alcohol-d6

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Compound of Interest

Compound Name: Ethyl alcohol-d6

Cat. No.: B042895

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For researchers, scientists, and drug development professionals, the meticulous management of chemical waste is paramount to ensuring a safe and compliant laboratory environment.

Ethyl alcohol-d6 (deuterated ethanol), a common solvent in Nuclear Magnetic Resonance (NMR) spectroscopy, requires specific disposal procedures due to its flammable nature.^{[1][2][3]} Adherence to these protocols is essential for the protection of laboratory personnel and the environment.

Ethyl alcohol-d6 is classified as a highly flammable liquid and vapor, necessitating its treatment as hazardous waste.^{[1][2][3]} Under no circumstances should this chemical be disposed of down the drain or mixed with general laboratory waste.^[4] The primary route for its safe disposal is through a licensed professional waste disposal service.

Immediate Safety Precautions

Before handling **ethyl alcohol-d6** for disposal, it is crucial to be in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.^[5] All personnel must wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, safety glasses with side shields or chemical goggles, and a flame-retardant lab coat.^[5]

Quantitative Data for Ethyl Alcohol-d6

The following table summarizes key quantitative data for **ethyl alcohol-d6**, primarily sourced from safety data sheets (SDS), which is crucial for its safe handling and disposal.

Property	Value	Reference
CAS Number	1516-08-1	[2][3][6]
Molecular Formula	C2D6O	[7]
Molecular Weight	52.11 g/mol	[1]
Flash Point	12 °C / 53.6 °F	[6]
Boiling Point	78 °C / 172.4 °F	[6][7]
Vapor Density	1.79	[6]
Autoignition Temperature	363 °C / 685.4 °F	[6]
Flammability Limits	Lower: 3.3%, Upper: 19%	[6]
GHS Classification	Flammable Liquid, Category 2	[2][3]

Experimental Protocol for Disposal

The following step-by-step protocol outlines the approved procedure for the collection and disposal of **ethyl alcohol-d6** waste in a laboratory setting.

Materials:

- Designated hazardous waste container (compatible material, e.g., glass or polyethylene)
- Hazardous waste labels
- Personal Protective Equipment (PPE) as specified above
- Chemical fume hood

Procedure:

- Waste Collection:
 - All waste containing **ethyl alcohol-d6**, including contaminated consumables (e.g., pipette tips, wipes), must be collected.

- Pour liquid **ethyl alcohol-d6** waste into a designated, clean, and dry hazardous waste container. Do not overfill the container; leave at least 10% headspace to allow for vapor expansion.
- Segregation of Waste:
 - Do not mix **ethyl alcohol-d6** waste with incompatible materials, such as strong oxidizing agents, acids, or bases, in the same container to prevent dangerous chemical reactions.
- Labeling:
 - Immediately label the waste container with a hazardous waste tag.
 - The label must include:
 - The words "Hazardous Waste"
 - The full chemical name: "**Ethyl alcohol-d6**" or "Deuterated Ethanol"
 - The approximate concentration and volume
 - The date of accumulation
 - The name of the principal investigator or laboratory contact
- Storage:
 - Securely cap the waste container when not in use.
 - Store the container in a designated, cool, and well-ventilated satellite accumulation area that is away from sources of ignition such as heat, sparks, or open flames.[\[6\]](#)
 - Ensure the storage area has secondary containment to capture any potential leaks.
- Arranging for Disposal:
 - Once the waste container is full or has reached the designated accumulation time limit set by your institution's Environmental Health and Safety (EHS) department, arrange for its collection.

- Contact your institution's EHS department or a licensed hazardous waste disposal contractor to schedule a pickup.[\[6\]](#)
- Follow all institutional procedures for waste manifest and handover.

Disposal Workflow Diagram

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **ethyl alcohol-d6**.



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Caption: A flowchart outlining the proper disposal procedure for **ethyl alcohol-d6**.

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